

# Head-to-head comparison of Lasalocid and salinomycin in broilers

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## Compound of Interest

Compound Name: *Lasalocid*  
Cat. No.: *B10765891*

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## Head-to-Head Comparison: Lasalocid and Salinomycin in Broilers

An objective analysis of performance, efficacy, and experimental considerations for researchers and drug development professionals.

The control of coccidiosis, a pervasive and economically significant parasitic disease in poultry, has historically relied on the use of ionophore anticoccidials. Among the most utilized are **Lasalocid** and Salinomycin, which have been mainstays in broiler production for decades. This guide provides a detailed, data-driven comparison of these two compounds, focusing on their performance in broilers, underlying mechanisms, and the experimental protocols used for their evaluation.

## Performance and Efficacy: A Tabular Comparison

The following tables summarize key performance indicators from studies directly comparing **Lasalocid** and Salinomycin in broiler chickens. These studies often evaluate the ionophores in the context of coccidiosis vaccination programs, where the goal is to manage the vaccine's cycling while optimizing bird performance.

Table 1: Broiler Performance Under Coccidiosis Challenge

Performance Metric	Lasalocid	Salinomycin	Control (Vaccinated, No Ionophore)	Study Reference
Cumulative Weight Gain (Day 35)	3.88 lbs	3.88 lbs	3.81 lbs	--INVALID-LINK--
Cumulative Weight Gain (Day 60)	Significantly heavier than control	No significant difference from control	-	--INVALID-LINK--
Feed Conversion Ratio (FCR) (Day 60)	5-6 points lower than control	5-6 points lower than control	-	--INVALID-LINK--
Weight Gain (4 of 5 trials)	Best	Intermediate	-	--INVALID-LINK--

Table 2: Anticoccidial Efficacy - Lesion Scores and Oocyst Shedding

Efficacy Parameter	Lasalocid	Salinomycin	Control (Vaccinated, No Ionophore)	Study Reference
Large Oocyst Shedding (Day 21)	Significantly lower than control	Significantly lower than control	Higher	--INVALID-LINK--
Small/Medium Oocyst Shedding (Day 21)	Significantly lower than control	Significantly lower than control	Higher	--INVALID-LINK--
Lesion Control	Good	Statistically superior to Lasalocid	-	--INVALID-LINK--

## Experimental Protocols

Understanding the methodologies behind these findings is crucial for their interpretation and for designing future studies.

#### Study Design from Mathis et al., 2014

- Animals: Commercial broiler chicks, vaccinated in-ovo with a coccidiosis vaccine (Inovocox EM1).
- Housing: Floor pens with fresh pine shavings.
- Diets: Standard broiler starter, grower, and finisher diets meeting NRC standards. All treatment groups also received bacitracin methylene disalicylate (50 g/ton ).
- Anticoccidial Administration:
  - **Lasalocid**: 68 g/ton of feed.
  - Salinomycin: 40 g/ton of feed.
  - Ionophores were added to either the grower feed, the finisher feed, or both.
- Coccidiosis Challenge: On day 36, birds were challenged with a mixed inoculum of approximately 50,000 *Eimeria acervulina*, 10,000 *E. maxima*, and 50,000 *E. tenella* oocysts.
- Data Collection: Live weight, feed consumption, FCR, mortality, oocysts per gram of feces, and *Eimeria* lesion scores (using the Johnson-Reid method) were recorded. Lesion scoring was performed 6 days post-challenge.

#### Study Design from Chappel et al., 1978

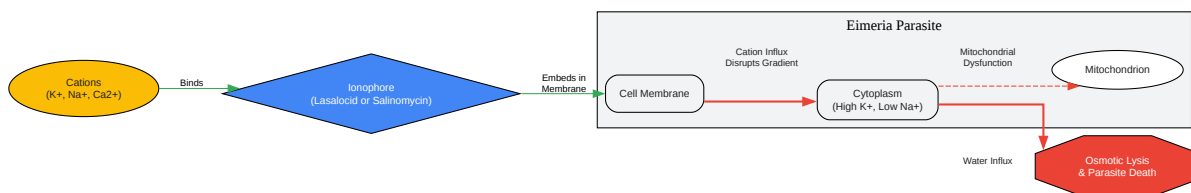
- Animals: Approximately 13,500 broilers of three different breeds across five field trials.
- Housing: Floor pens under commercial-like conditions.
- Diets: Standard commercial broiler rations.
- Anticoccidial Administration:

- **Lasalocid**: 75 ppm in the feed.
- Salinomycin: 60 ppm in the feed.
- Monensin (for comparison): 100 ppm.
- Coccidial Exposure: Natural exposure through the use of used litter. In some trials, seeder birds were also used to ensure a coccidial challenge.
- Data Collection: At approximately 3 weeks of age, five chicks per pen were necropsied to assess coccidial infection and lesion control. Performance data (weight gain, feed conversion) was collected throughout the grow-out period.

## Mechanism of Action: A Visual Representation

**Lasalocid** and Salinomycin are both classified as ionophores, meaning they transport ions across biological membranes.[1][2][3] Their primary mode of action is to disrupt the normal ionic gradients within the coccidial parasite, leading to cellular damage and death.[1][3]

A key difference between them is their ion specificity. **Lasalocid** is a divalent ionophore, capable of transporting both monovalent (like  $K^+$ ,  $Na^+$ ) and divalent cations (like  $Ca^{2+}$ ).[4] Salinomycin is a monovalent ionophore, primarily transporting  $K^+$  ions.[1] This disruption of ion concentration gradients leads to an influx of water, causing the parasite to swell and lyse.[5]

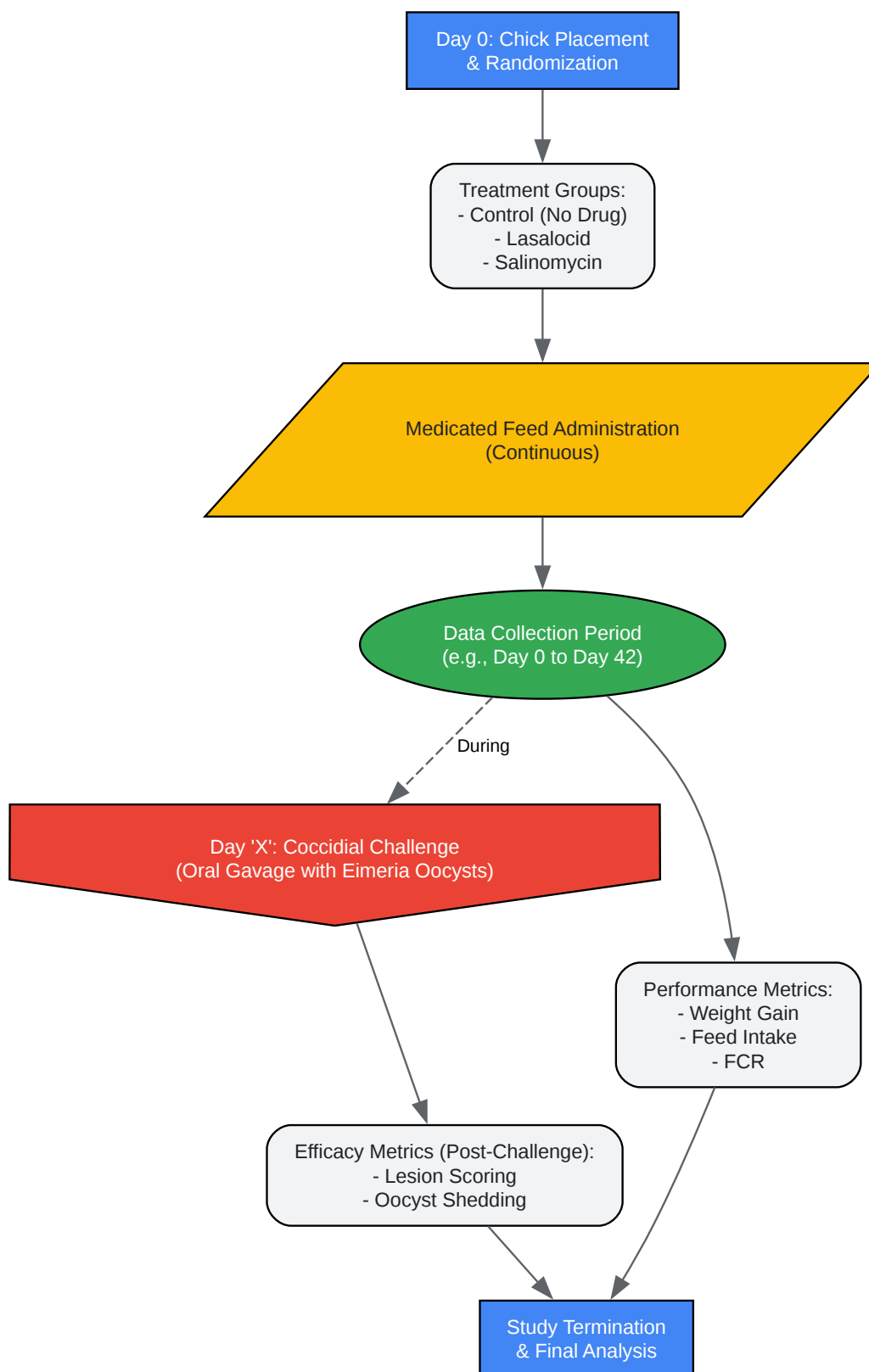


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Caption: General mechanism of action for ionophore anticoccidials in Eimeria parasites.

## Experimental Workflow Visualization

The evaluation of anticoccidial drugs typically follows a structured experimental workflow to assess both performance and efficacy under controlled conditions.



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